

Dioxopromethazine as a Phenothiazine Class Compound: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dioxopromethazine

Cat. No.: B076312

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Concepts: An Overview of Dioxopromethazine

Dioxopromethazine is a derivative of the phenothiazine class of compounds, chemically identified as 1-(5,5-dioxophenothiazin-10-yl)-N,N-dimethylpropan-2-amine[1]. It is the sulfone metabolite of promethazine, a well-known first-generation antihistamine[2][3].

Dioxopromethazine itself is recognized as an orally active antihistamine and is clinically used for the management of cough, expectoration, and asthmatic symptoms[4][5]. Its therapeutic applications also extend to local anesthesia[5]. As a member of the phenothiazine family, its pharmacological profile is not limited to antihistaminic effects but also includes sedative, antiemetic, and anticholinergic properties[2][3].

This technical guide aims to provide a comprehensive resource on **dioxopromethazine**, consolidating available data on its chemical properties, mechanism of action, pharmacology, and the experimental methodologies relevant to its study.

Chemical and Physical Properties

A clear understanding of the physicochemical characteristics of a compound is fundamental for research and development. The key properties of **dioxopromethazine** and its commonly used hydrochloride salt are summarized below.

Property	Dioxopromethazine	Dioxopromethazine Hydrochloride
IUPAC Name	1-(5,5-dioxophenothiazin-10-yl)-N,N-dimethylpropan-2-amine	1-(5,5-dioxophenothiazin-10-yl)-N,N-dimethylpropan-2-amine;hydrochloride
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₂ S	C ₁₇ H ₂₀ N ₂ O ₂ S·HCl
Molecular Weight	316.42 g/mol	352.88 g/mol
CAS Number	13754-56-8	15374-15-9
Synonyms	Prothanon, 9,9-Dioxopromethazine, Promethazine Sulfone	Prothanon hydrochloride, 9,9-Dioxopromethazine HCl
Appearance	White to yellowish powder or crystalline powder	Data not available
Melting Point	127-129 °C	Data not available

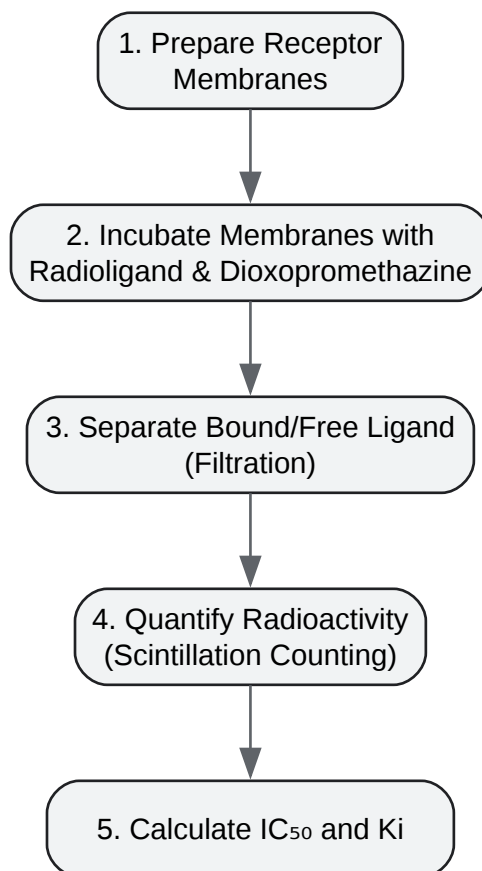
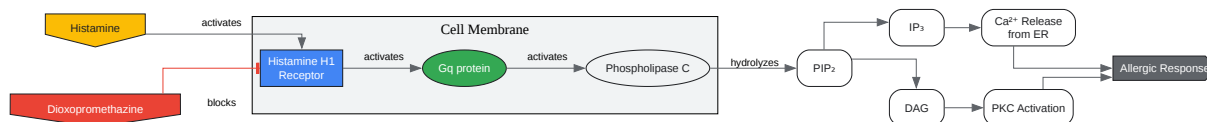
Sources:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Mechanism of Action and Signaling Pathways

The therapeutic effects of **dioxopromethazine** are attributable to its interaction with multiple receptor systems. Its primary mechanism involves the antagonism of histamine H1 receptors, but its activity at dopamine and muscarinic receptors also contributes to its overall pharmacological profile.

Histamine H1 Receptor Antagonism

Dioxopromethazine is a potent antagonist of the histamine H1 receptor[\[6\]](#)[\[8\]](#). By competitively blocking the binding of histamine to H1 receptors on various cell types, it mitigates the classic symptoms of allergic reactions, such as vasodilation, increased capillary permeability, and smooth muscle contraction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biocompare.com [biocompare.com]

- 2. Molecular Determinants of the Kinetic Binding Properties of Antihistamines at the Histamine H1 Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. [Pharmacology of the new antihistaminic 9,9-dioxopromethazine (Prothanon)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Discovery of G Protein-biased D2 Dopamine Receptor Partial Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Antimuscarinic effects of antihistamines: quantitative evaluation by receptor-binding assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Dioxopromethazine as a Phenothiazine Class Compound: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076312#dioxopromethazine-as-a-phenothiazine-class-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com